

# In-Depth Technical Guide: Methyl-PEG3-bromide

## Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: Methyl-PEG3-bromide

Cat. No.: B1281788

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **Methyl-PEG3-bromide** (CAS No. 72593-77-2). It is intended to provide researchers, scientists, and drug development professionals with the necessary information for the safe use and storage of this compound. **Methyl-PEG3-bromide** is a PEG-based PROTAC (Proteolysis Targeting Chimera) linker used in the synthesis of PROTACs for targeted protein degradation research.<sup>[1]</sup>

## Chemical and Physical Properties

**Methyl-PEG3-bromide** is a colorless to light yellow liquid.<sup>[1]</sup> Its hydrophilic PEG spacer increases its solubility in aqueous media.<sup>[2]</sup> The terminal bromide is a good leaving group for nucleophilic substitution reactions.<sup>[2]</sup>

Property	Value	Source
Molecular Formula	C7H15BrO3	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	227.1 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	72593-77-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Liquid, Colorless to light yellow	<a href="#">[1]</a>
Density	1.287 g/cm <sup>3</sup>	<a href="#">[1]</a>
Boiling Point	65°C / 2.3 mmHg	<a href="#">[3]</a>
Solubility	Soluble in DMSO	<a href="#">[1]</a>

#### Synonyms:

- 1-Bromo-3,6,9-trioxadecane[\[5\]](#)
- 1-(2-Bromoethoxy)-2-(2-methoxyethoxy)ethane[\[5\]](#)
- 2-[2-(2-Methoxyethoxy)ethoxy]ethyl bromide[\[5\]](#)
- Diethylene glycol 2-bromoethyl methyl ether[\[5\]](#)

## Hazard Identification and Safety Precautions

While many sources do not classify **Methyl-PEG3-bromide** as a hazardous substance, it is crucial to handle it with care, following standard laboratory safety protocols.[\[6\]](#) The toxicological properties of this specific compound have not been thoroughly investigated.

#### General Precautions:

- Avoid contact with skin and eyes.[\[3\]](#)
- Do not breathe mist, vapors, or spray.[\[7\]](#)
- Handle in accordance with good industrial hygiene and safety practices.[\[7\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)[\[8\]](#)

## Personal Protective Equipment (PPE)

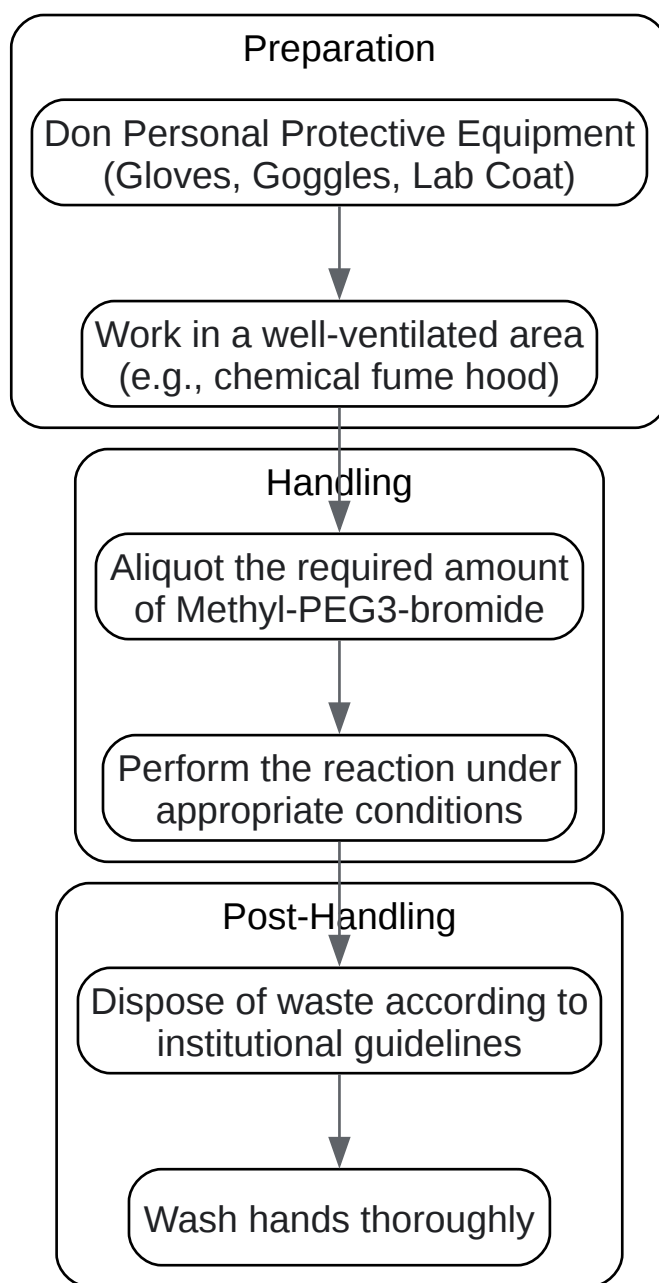
The following personal protective equipment should be worn when handling **Methyl-PEG3-bromide**:

PPE	Specification
Eye Protection	Safety glasses with side shields or goggles (European standard - EN 166). <a href="#">[7]</a>
Hand Protection	Protective gloves. Inspect gloves before use. <a href="#">[6]</a> <a href="#">[7]</a>
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure. <a href="#">[7]</a>
Respiratory Protection	Use only in a well-ventilated area. <a href="#">[9]</a>

## Handling and Storage

Proper handling and storage are essential to maintain the integrity of **Methyl-PEG3-bromide** and ensure laboratory safety.

## Handling Workflow



[Click to download full resolution via product page](#)

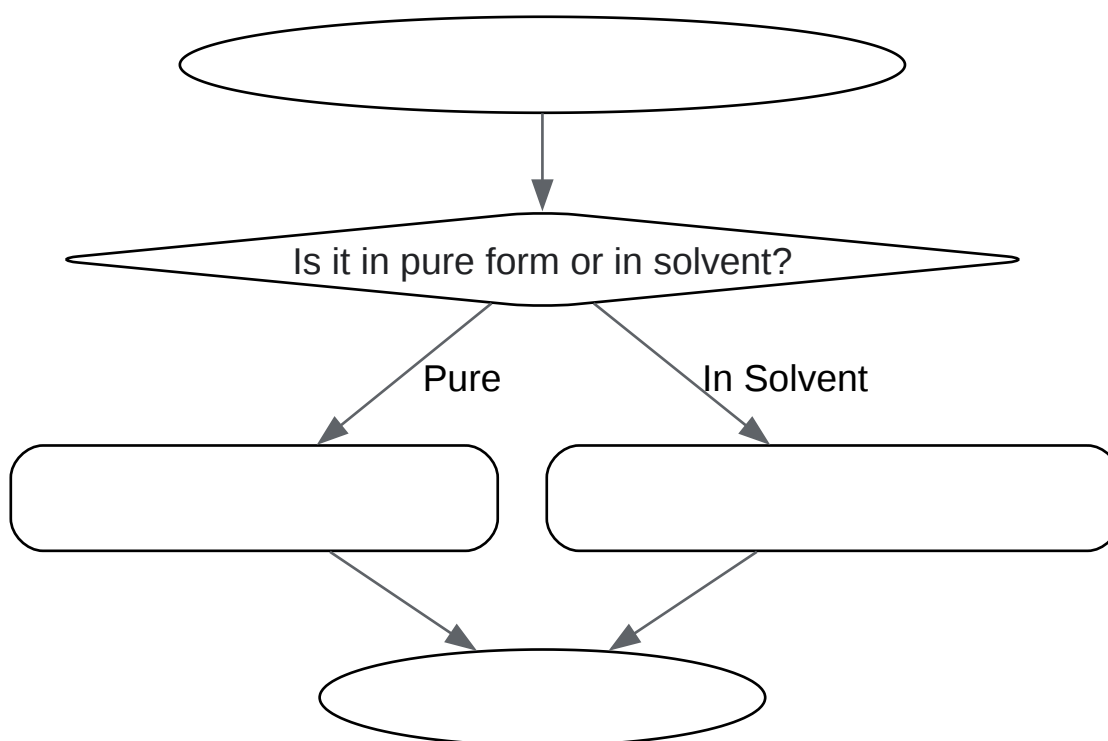
A flowchart outlining the safe handling procedure for **Methyl-PEG3-bromide**.

## Storage Conditions

Store **Methyl-PEG3-bromide** in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[7]</sup> Recommended storage temperatures vary by supplier, so it is crucial to check the product-specific information.

Storage Condition	Duration
Pure Form at -20°C	3 years <sup>[1]</sup>
Pure Form at 4°C	2 years <sup>[1]</sup>
In Solvent at -80°C	6 months <sup>[1]</sup>
In Solvent at -20°C	1 month <sup>[1]</sup>

## Storage Logic Diagram



[Click to download full resolution via product page](#)

A decision diagram for the appropriate storage of **Methyl-PEG3-bromide**.

## First Aid Measures

In case of exposure, follow these first aid measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.[6]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing.[6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[7][9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[6]

## Accidental Release Measures

In the event of a spill, wear appropriate personal protective equipment and ensure adequate ventilation.[10] For a liquid spill, absorb with an inert material (e.g., vermiculite, dry sand, earth) and place in a chemical waste container.[10]

## Experimental Protocols

Detailed experimental protocols for the use of **Methyl-PEG3-bromide** are not readily available in the public domain and are typically specific to the research being conducted. It is primarily used as a linker in the synthesis of PROTACs. The general principle involves a nucleophilic substitution reaction where the bromide acts as a leaving group. Researchers should consult relevant scientific literature for specific reaction conditions and protocols related to their target protein and E3 ligase ligand.

## Toxicological Information

No specific quantitative toxicological data (e.g., LD50, LC50) for **Methyl-PEG3-bromide** is available in the searched resources. The toxicological properties have not been thoroughly investigated. It is recommended to handle this compound as potentially harmful and to minimize exposure.

## Disclaimer

This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Always refer to the manufacturer's SDS for the most complete and up-to-date safety information. All laboratory work should be conducted by trained professionals in a suitably equipped facility.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. m-PEG3-bromide, 72593-77-2 | BroadPharm [broadpharm.com]
- 3. Methyl-PEG3-bromide [chembk.com]
- 4. precisepeg.com [precisepeg.com]
- 5. mPEG3-Br | CAS:72593-77-2 | Biopharma PEG [biochempeg.com]
- 6. creativepegworks.com [creativepegworks.com]
- 7. fishersci.dk [fishersci.dk]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- 10. Br-PEG3-MS|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Methyl-PEG3-bromide Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1281788#methyl-peg3-bromide-safety-data-sheet-and-handling\]](https://www.benchchem.com/product/b1281788#methyl-peg3-bromide-safety-data-sheet-and-handling)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)